

Navigating the Safe Disposal of Cyclohexanemethanol-d11: A Procedural Guide

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Compound of Interest

Compound Name: Cyclohexanemethanol-d11

Cat. No.: B15558428

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The proper disposal of **Cyclohexanemethanol-d11**, a deuterated form of the combustible liquid Cyclohexanemethanol, is a critical aspect of laboratory safety and environmental responsibility. This guide provides drug development professionals, researchers, and scientists with essential, step-by-step procedures for the safe handling and disposal of this compound, ensuring compliance and minimizing risk.

Key Safety and Hazard Information

Cyclohexanemethanol-d11 should be handled with the same precautions as its non-deuterated counterpart, Cyclohexanemethanol. The primary hazard is its combustibility. While specific quantitative data for the deuterated compound is not readily available, the data for Cyclohexanemethanol serves as a reliable reference.

Property	Value
CAS Number	1215077-50-1 (for Cyclohexanemethanol-d11) [1]
Chemical Formula	C7H3D11O
Physical State	Liquid
Appearance	Clear, Colorless
Odor	Alcohol-like
Boiling Point	181 °C / 357.8 °F
Flash Point	71 °C / 159.8 °F
GHS Classification	Flammable liquids (Category 4)
Hazard Statement	H227: Combustible liquid [2]
Primary Hazard	Water-reactive, Corrosive

Experimental Protocol: Step-by-Step Disposal Procedure

The disposal of **Cyclohexanemethanol-d11** must adhere to local, state, and federal regulations. The recommended procedure involves collection and disposal through a licensed hazardous waste facility.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat, when handling **Cyclohexanemethanol-d11**.[\[3\]](#)

2. Waste Collection:

- Designate a specific, clearly labeled, and sealable container for liquid hazardous waste.
- The container must be compatible with flammable liquids.

- Do not mix **Cyclohexanemethanol-d11** with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

3. Container Management:

- Keep the waste container tightly closed when not in use.
- Store the container in a cool, dry, and well-ventilated area designated for hazardous waste.
- Ensure the storage area is away from sources of ignition such as heat, sparks, and open flames.^[2]^[4]

4. Disposal:

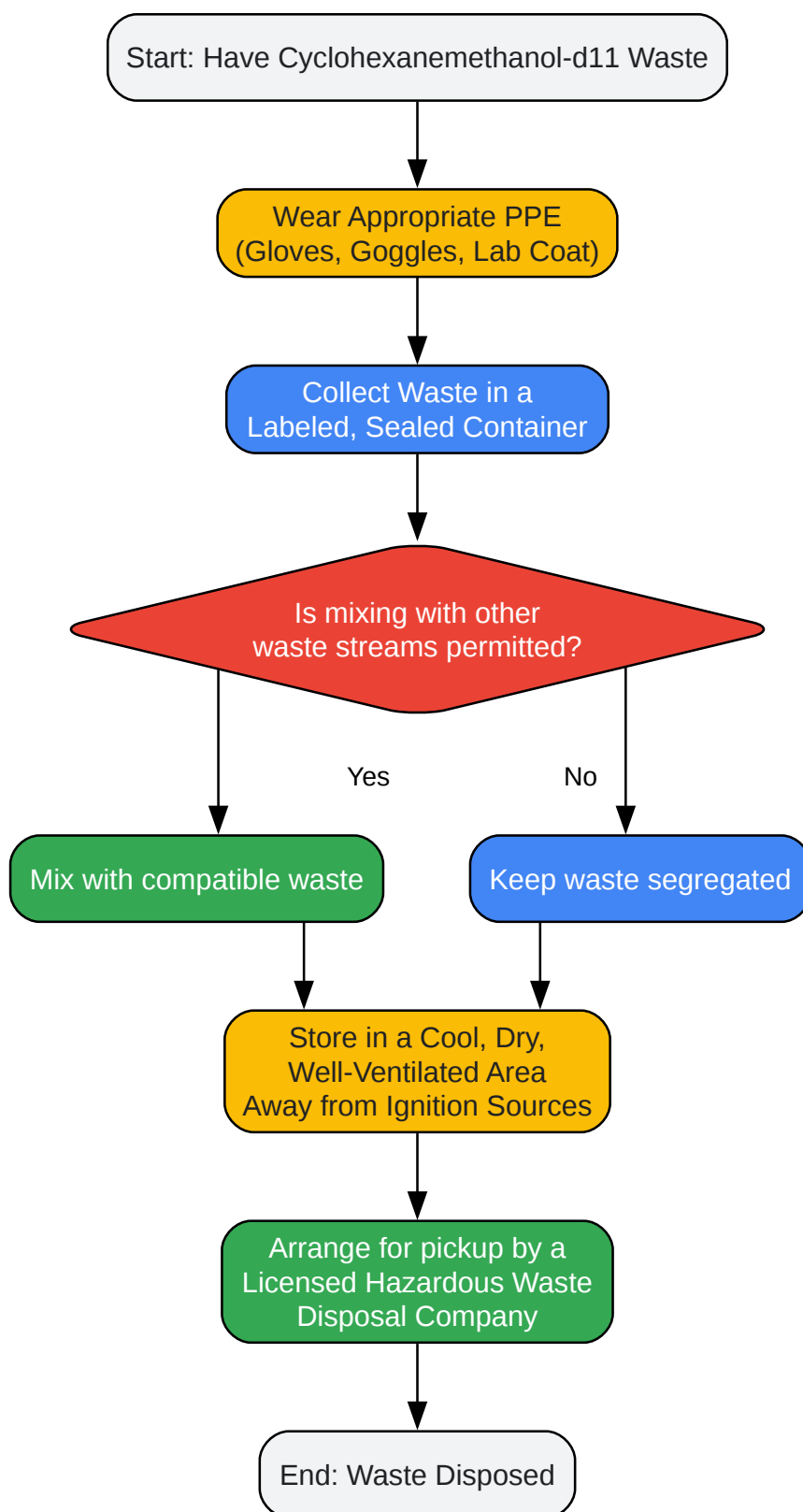
- Arrange for the disposal of the **Cyclohexanemethanol-d11** waste through an approved and licensed hazardous waste disposal company.^[3]^[2]
- Provide the disposal company with a complete and accurate description of the waste, including its composition and hazards.

5. Spill Management:

- In the event of a spill, immediately remove all sources of ignition.
- Absorb the spill with an inert, non-combustible material such as sand or earth.
- Collect the absorbed material and contaminated surfaces into a suitable container for disposal.
- Ventilate the area of the spill.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Cyclohexanemethanol-d11**.



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Cyclohexanemethanol-d11 Disposal Workflow

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